

Essential Safety and Logistical Information for Handling Prodlure (Gossyplure)

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Compound of Interest

Compound Name: Prodlure

Cat. No.: B1679160

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For researchers, scientists, and drug development professionals, the safe handling of all chemical compounds is paramount. "**Prodlure**" is a common trade name for Gossyplure, the sex pheromone of the pink bollworm (*Pectinophora gossypiella*). It is primarily composed of a mixture of two isomers: (Z,Z)-7,11-Hexadecadienyl-1-acetate and (Z,E)-7,11-Hexadecadienyl-1-acetate.[1][2][3][4] While it is a valuable tool in integrated pest management, proper personal protective equipment (PPE) and handling procedures are essential to ensure personnel safety and environmental protection.[2]

Hazard Information

The primary hazards associated with the active components of **Prodlure** are skin, eye, and respiratory irritation.[5][6] The following table summarizes the hazard statements as per the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Category	Hazard Statement (H-phrase)	Precautionary Statement (P-phrase)
Skin Irritation	H315: Causes skin irritation.[2][5][6]	P264: Wash thoroughly after handling.[1][5] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][5] P302+P352: IF ON SKIN: Wash with plenty of water.[1][5] P332+P313: If skin irritation occurs: Get medical advice/attention.[1][5][7]
Eye Irritation	H319: Causes serious eye irritation.[2][5][6]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][5] P337+P313: If eye irritation persists: Get medical advice/attention.[1][7][8]
Respiratory Irritation	H335: May cause respiratory irritation.[5][6]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][5] P271: Use only outdoors or in a well-ventilated area.[1][5] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]

Experimental Protocols: Safe Handling and Disposal

Personal Protective Equipment (PPE):

Based on the potential hazards, the following PPE is mandatory when handling **Prodlure** (Gossyplure):

- **Eye and Face Protection:** Chemical safety glasses or goggles that meet ANSI Z87.1 standards are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn to prevent skin contact.^[9] Always inspect gloves for integrity before use.
- **Body Protection:** A standard laboratory coat should be worn. For larger quantities or in situations with a higher risk of splashing, chemical-resistant aprons or coveralls are recommended.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation of vapors.^{[1][5]} If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Operational Plan: Step-by-Step Handling Procedure

- **Preparation:**
 - Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and is readily accessible.
 - Work in a designated, well-ventilated area, preferably within a chemical fume hood.^{[1][5]}
 - Assemble all necessary equipment and materials, including the correct PPE, before opening the **Prodlure** container.
 - Ensure an eyewash station and safety shower are immediately accessible.
- **Handling:**
 - Don the appropriate PPE as specified above.
 - Open the container carefully to avoid splashing or aerosol generation.
 - Use compatible equipment for transferring the substance (e.g., glass or stainless steel).

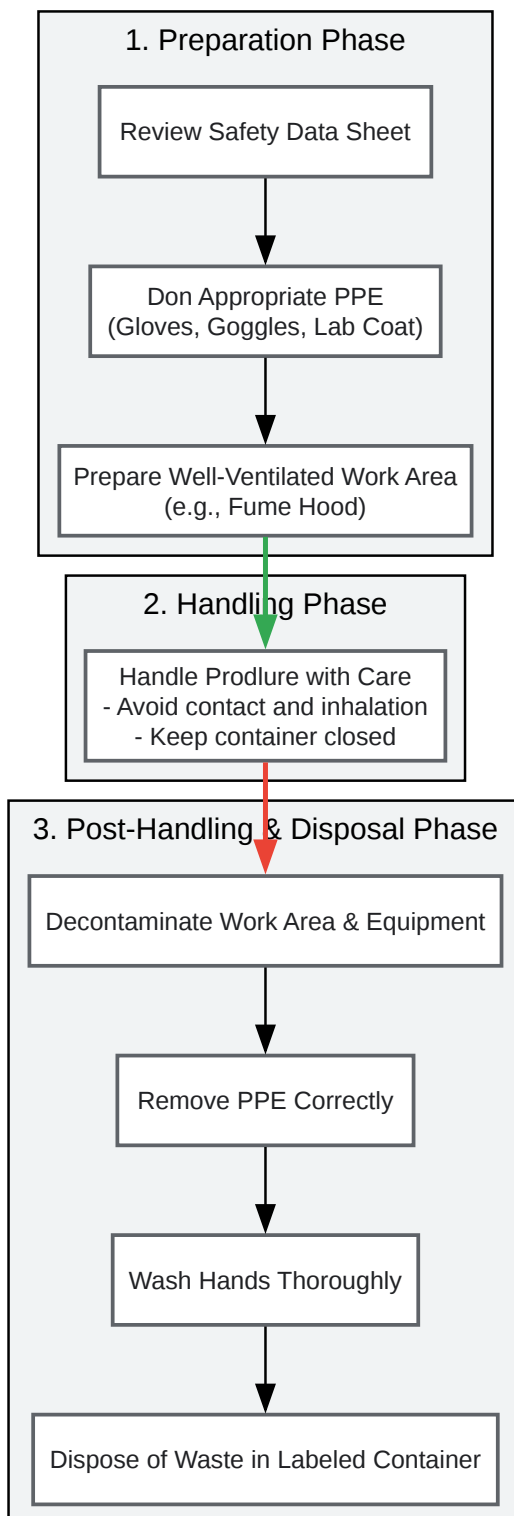
- Avoid direct contact with skin, eyes, and clothing.[1]
- Keep the container tightly closed when not in use.[5]
- Post-Handling:
 - After handling, wash hands and any exposed skin thoroughly with soap and water.[1]
 - Decontaminate all equipment and the work area.
 - Remove PPE in the designated area, avoiding self-contamination.

Disposal Plan:

- Waste Collection: All waste materials contaminated with **Prodlure**, including empty containers, used PPE, and cleaning materials, should be collected in a designated, properly labeled hazardous waste container.
- Container Disposal: Do not reuse empty containers.[9] They should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The rinsed container can then be disposed of according to institutional and local regulations.
- Final Disposal: Dispose of hazardous waste through a licensed waste disposal contractor, in accordance with all federal, state, and local regulations.[1][5] Do not dispose of **Prodlure** down the drain or in the regular trash.

Workflow for Safe Handling of Prodlure

Safe Handling Workflow for Prodlure (Gossyplure)



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Caption: A flowchart outlining the key procedural steps for the safe handling of **Prodlure**.

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